

Personal protective equipment for handling MDK83190

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Compound of Interest

Compound Name: MDK83190

Cat. No.: B1676101

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Essential Safety and Handling Guide for MDK83190

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This document provides critical safety and logistical information for the handling, storage, and disposal of **MDK83190** (CAS No. 79183-19-0), also known as Apoptosis Activator 2. Adherence to these guidelines is essential to ensure a safe laboratory environment and prevent accidental exposure.

Hazard Identification and Classification

MDK83190 is classified as a hazardous substance. The primary hazards associated with this compound are:

- Acute Oral Toxicity (Category 4): Harmful if swallowed.^[1]
- Acute and Chronic Aquatic Toxicity (Category 1): Very toxic to aquatic life with long-lasting effects.^[1]

GHS Hazard Statements:

- H302: Harmful if swallowed.^[1]

- H410: Very toxic to aquatic life with long lasting effects.[1]

Personal Protective Equipment (PPE)

Strict adherence to the following personal protective equipment guidelines is mandatory when handling **MDK83190**.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.[2]
Skin Protection	Gloves	Use chemical-resistant, impervious gloves (e.g., nitrile rubber) that have been inspected prior to use.[2][3]
Protective Clothing	Wear a lab coat or other impervious clothing to prevent skin contact.[1][2]	
Respiratory Protection	Respirator	If dust or aerosols are generated, use a full-face respirator.[2] In situations where nuisance levels of dust are present, a type N95 (US) or type P1 (EN 143) dust mask can be used.[3]

Handling and Storage

Proper handling and storage procedures are critical to maintaining the integrity of **MDK83190** and ensuring the safety of laboratory personnel.

Procedure	Guideline
Handling	Handle in a well-ventilated area, preferably in a chemical fume hood.[2] Avoid the formation of dust and aerosols. Do not eat, drink, or smoke when using this product. Wash hands thoroughly after handling.[1][2]
Storage	Keep the container tightly sealed in a dry, cool, and well-ventilated place.[1][2] Protect from direct sunlight and sources of ignition.[1]

Recommended Storage Temperatures:

Condition	Duration
Powder	-20°C for 3 years
4°C for 2 years	
In Solvent	-80°C for 6 months
-20°C for 1 month	

Data provided by MedChemExpress SDS.[1]

Emergency Procedures and First Aid

Immediate and appropriate action is crucial in the event of accidental exposure to **MDK83190**.

Exposure Route	First Aid Measures
If Swallowed	Call a POISON CENTER or doctor immediately. [1] Rinse mouth with water.[1][2][3] Do NOT induce vomiting.[2][3]
If on Skin	Take off contaminated clothing immediately.[2] Wash off with soap and plenty of water.[2][3] Consult a doctor if irritation occurs.[2]
If in Eyes	Rinse cautiously with water for several minutes. [2] Remove contact lenses, if present and easy to do. Continue rinsing.[2] Consult a doctor.[2]
If Inhaled	Move the person into fresh air.[2][3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Consult a doctor immediately.[2]

Disposal Plan

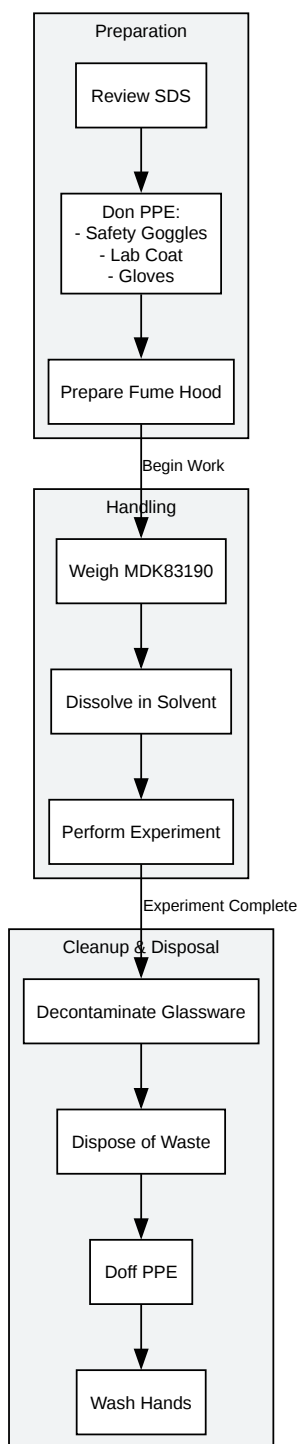
Dispose of **MDK83190** and its containers in accordance with all applicable federal, state, and local regulations.

- **Product Disposal:** The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[2] Do not allow the product to enter drains.[2][3]
- **Contaminated Packaging:** Containers should be triple-rinsed (or equivalent) and offered for recycling or reconditioning. Alternatively, packaging can be punctured to render it unusable and then disposed of in a sanitary landfill.[2]

Experimental Workflow: Handling MDK83190

The following diagram outlines the standard operational procedure for handling **MDK83190** in a laboratory setting.

MDK83190 Handling Workflow

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